

A Technical Guide to the Biosynthesis of (R)-Methyl 3-hydroxybutanoate

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Compound of Interest

Compound Name: (R)-Methyl 3-hydroxybutanoate

Cat. No.: B147060

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Introduction

(R)-Methyl 3-hydroxybutanoate is a valuable chiral building block in the synthesis of various pharmaceuticals, agrochemicals, and flavorings. Its stereospecific structure makes it an important intermediate in the production of complex molecules. This technical guide provides an in-depth overview of the biosynthetic pathways for **(R)-Methyl 3-hydroxybutanoate**, focusing on microbial and enzymatic methods. It includes detailed experimental protocols, quantitative data, and pathway visualizations to aid researchers in the development of efficient and sustainable production processes.

Core Biosynthetic Strategy: A Two-Step Approach

The predominant biosynthetic route to **(R)-Methyl 3-hydroxybutanoate** is a two-step process. The first step involves the microbial fermentation of a simple carbon source, such as glucose, to produce the precursor acid, (R)-3-hydroxybutyric acid ((R)-3-HB). The second step is the enzymatic esterification of (R)-3-HB with methanol to yield the final product, **(R)-Methyl 3-hydroxybutanoate**.

Step 1: Microbial Production of (R)-3-Hydroxybutyric Acid

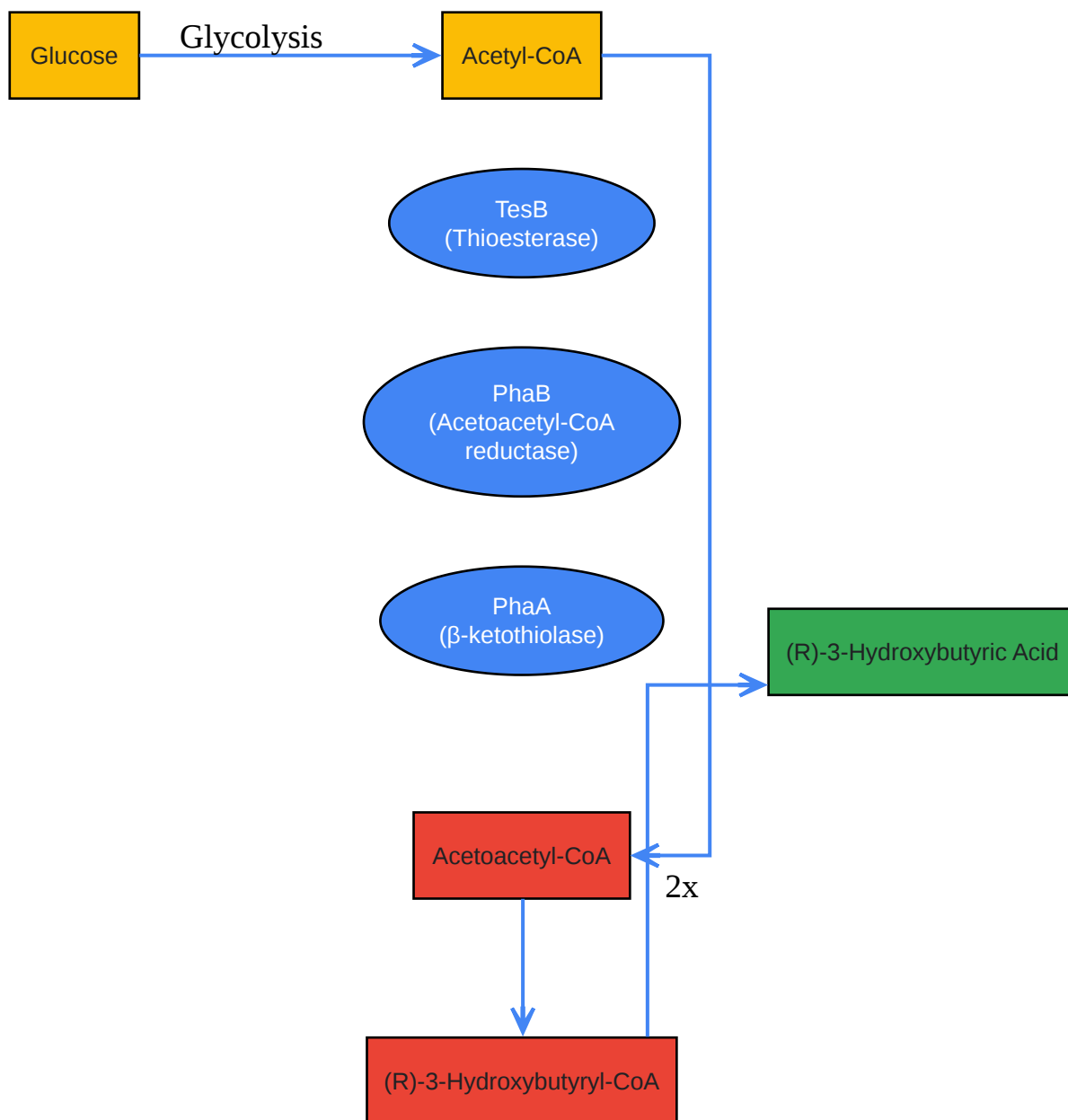
The microbial synthesis of (R)-3-HB is typically achieved using engineered strains of *Escherichia coli*. These strains are metabolically engineered to express a heterologous pathway that converts acetyl-CoA, a central metabolite, into (R)-3-HB.

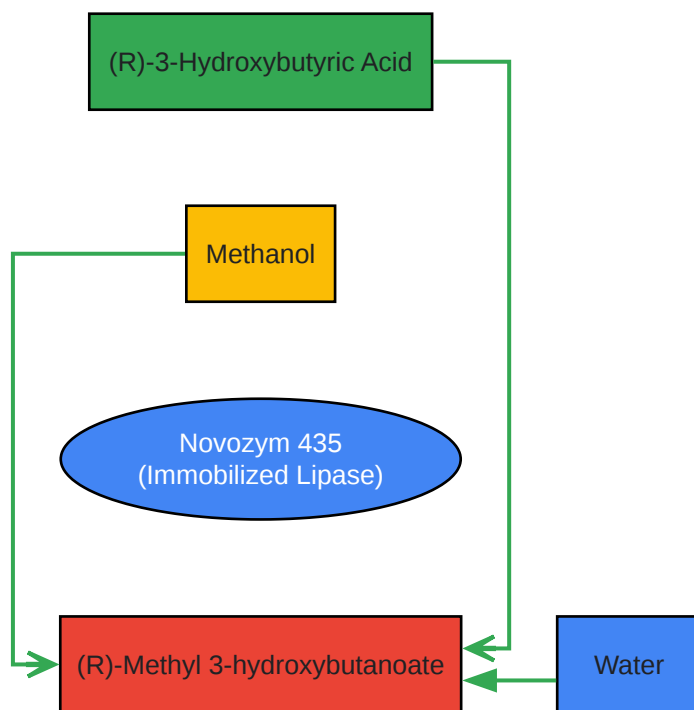
Metabolic Pathway in Engineered *E. coli*

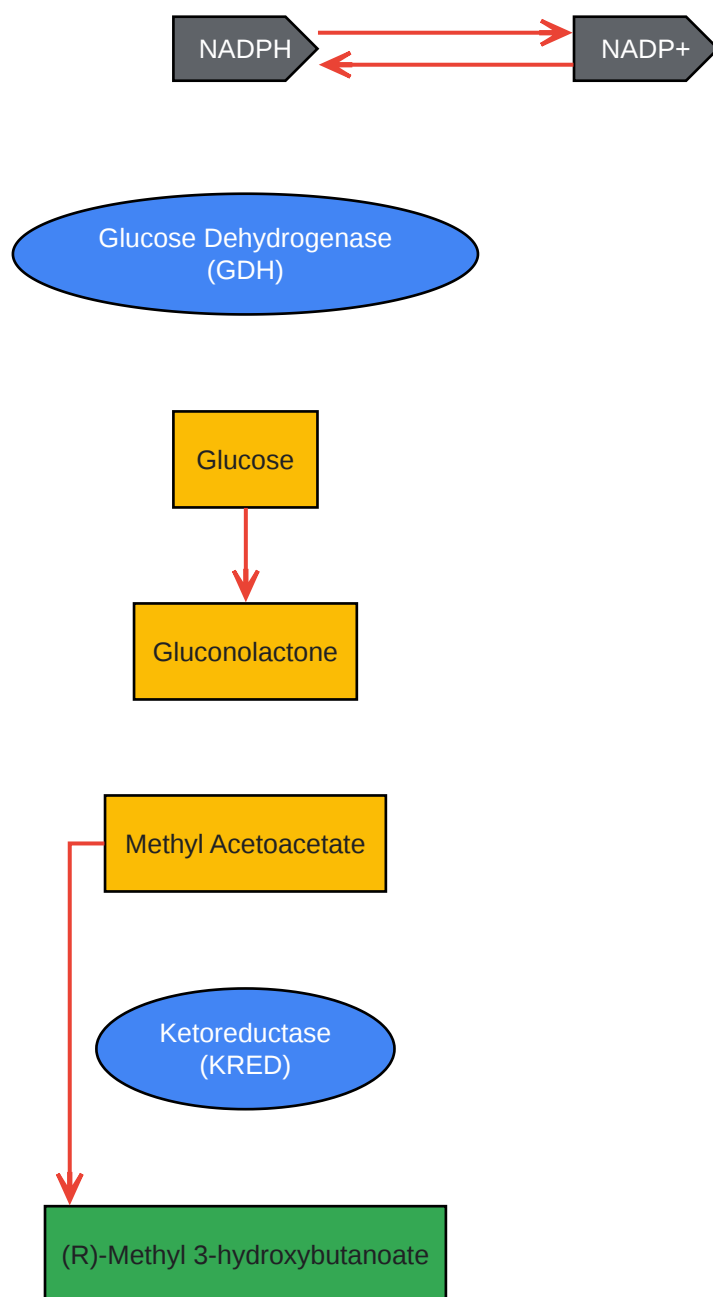
The core pathway involves the expression of three key enzymes:

- β -ketothiolase (PhaA): Catalyzes the condensation of two molecules of acetyl-CoA to form acetoacetyl-CoA.
- Acetoacetyl-CoA reductase (PhaB): Reduces acetoacetyl-CoA to (R)-3-hydroxybutyryl-CoA in an NADPH-dependent manner.
- Thioesterase (TesB): Hydrolyzes (R)-3-hydroxybutyryl-CoA to release the final product, (R)-3-hydroxybutyric acid.

This engineered pathway efficiently channels carbon from central metabolism towards the production of the desired chiral acid.







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